

Sebacic Dihydrazide: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Sebacic dihydrazide*

Cat. No.: *B147458*

[Get Quote](#)

An In-depth Review of the Physicochemical Properties, Synthesis, and Applications of Decanedihydrazide as a Versatile Crosslinking Agent.

Introduction

Sebacic dihydrazide, systematically known as decanedihydrazide, is a linear aliphatic dihydrazide that has garnered significant interest in the fields of polymer chemistry, materials science, and increasingly, in biomedical applications such as drug delivery and tissue engineering. Its bifunctional nature, characterized by two terminal hydrazide groups ($-\text{CONHNH}_2$), allows it to act as a potent crosslinking agent, chain extender, and curing agent for a variety of polymers. This technical guide provides a comprehensive overview of **sebacic dihydrazide**, focusing on its core chemical data, experimental protocols for its synthesis and application, and its functional mechanisms.

Core Chemical and Physical Data

Sebacic dihydrazide is a white crystalline powder.^[1] Its identity is most precisely defined by its CAS Registry Number and IUPAC name. It is important to note that while 925-83-7 is the most commonly cited CAS number, the alternative number 125-83-7 is also frequently referenced in commercial and technical literature.^{[2][3]}

Table 1: Physicochemical Properties of **Sebacic Dihydrazide**

Property	Value	Source(s)
IUPAC Name	Decanedihydrazide	[2]
CAS Number	925-83-7 (primary), 125-83-7	[2][4]
Molecular Formula	C ₁₀ H ₂₂ N ₄ O ₂	[4]
Molecular Weight	230.31 g/mol	[4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	185-186 °C	[4][5]
Boiling Point	515.3 °C at 760 mmHg	[4][5]
Density	1.082 g/cm ³	[4][5]
Solubility		
Practically insoluble in water	[5]	
Soluble in methanol	[5]	
Very soluble in N,N-Dimethylformamide (DMF)	[5]	
Sparingly soluble in glacial acetic acid	[5]	
Very slightly soluble in chloroform	[5]	

Experimental Protocols

Detailed methodologies are crucial for the reproducible synthesis and application of **sebacic dihydrazide**. The following sections provide cited and constructed protocols for its laboratory preparation and its use as a hydrogel crosslinker.

Synthesis of Sebacic Dihydrazide

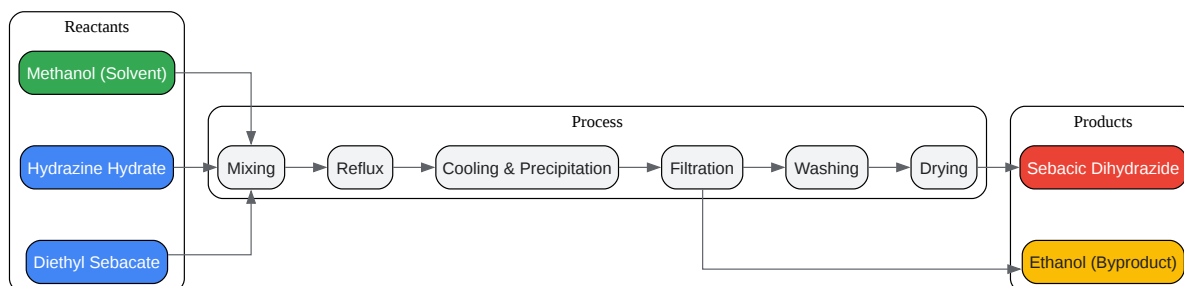
The most common laboratory synthesis of **sebacic dihydrazide** involves the reaction of a sebacic acid diester, such as dimethyl sebacate or diethyl sebacate, with hydrazine hydrate. The reaction proceeds via nucleophilic acyl substitution, where the hydrazine displaces the alcohol moieties of the ester.

Protocol: Synthesis from Diethyl Sebacate and Hydrazine Hydrate

This protocol is based on established methods for the synthesis of dihydrazides from diesters.

[6]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve diethyl sebacate (1 mole equivalent) in methanol or ethanol.
- **Addition of Hydrazine:** To the stirred solution, add hydrazine hydrate (a molar excess, typically 2.2 to 2.5 mole equivalents) dropwise. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- **Reaction:** After the addition is complete, heat the mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Isolation:** Upon completion, cool the reaction mixture to room temperature. The **sebacic dihydrazide** product, being insoluble in the alcohol solvent, will precipitate out as a white solid.
- **Purification:** Collect the precipitate by vacuum filtration. Wash the solid with cold methanol or ethanol to remove unreacted starting materials and byproducts.
- **Drying:** Dry the purified **sebacic dihydrazide** in a vacuum oven to yield the final product.



[Click to download full resolution via product page](#)

Synthesis workflow for **Sebacic Dihydrazide**.

Application: Hydrogel Crosslinking for Drug Delivery

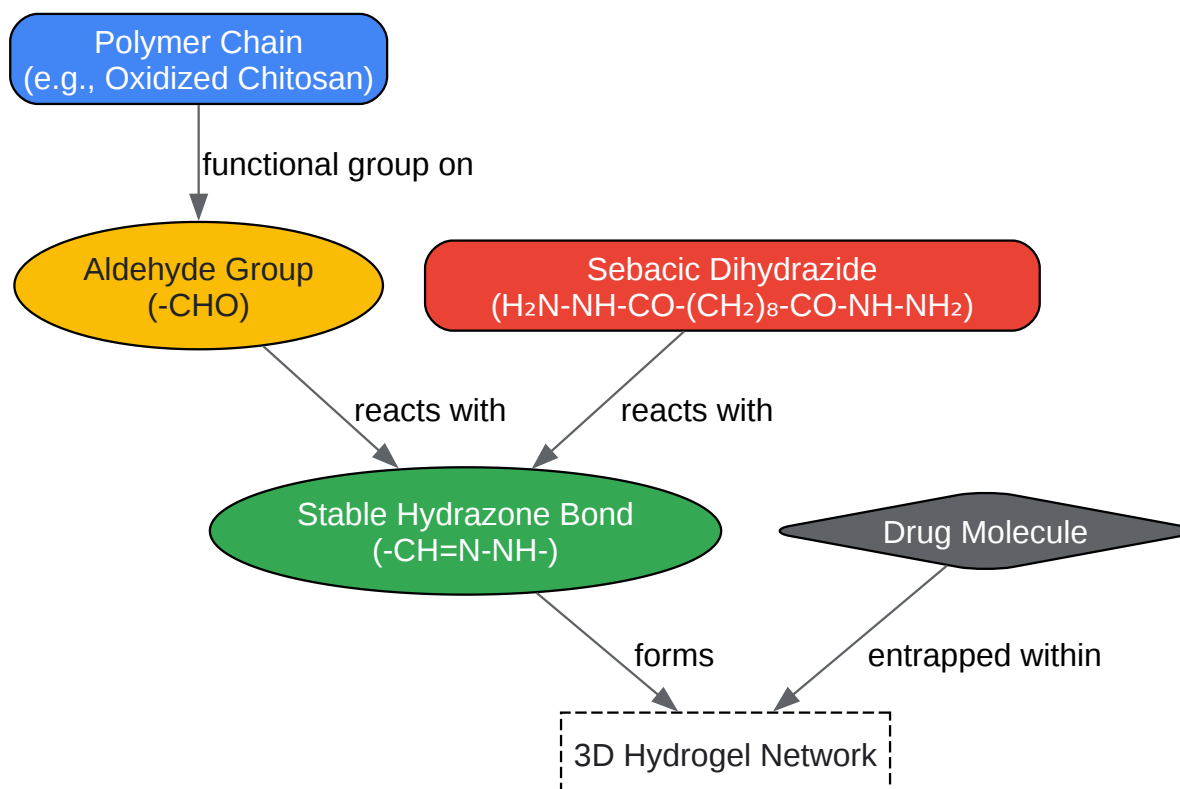
Sebacic dihydrazide is an effective crosslinker for biopolymers containing carbonyl groups (aldehydes or ketones), such as oxidized polysaccharides (e.g., dialdehyde cellulose, oxidized dextran) or certain functionalized proteins. The reaction between the hydrazide and aldehyde/ketone forms a stable hydrazone bond. This is particularly useful for creating biocompatible and biodegradable hydrogels for controlled drug release.

Protocol: Preparation of a **Sebacic Dihydrazide**-Crosslinked Chitosan Hydrogel

This protocol describes the general steps for creating a crosslinked hydrogel, a common application in drug delivery research.^{[7][8]}

- **Chitosan Functionalization (Oxidation):** Dissolve chitosan in an acidic solution (e.g., acetic acid). Add an oxidizing agent (e.g., sodium periodate) to the solution to oxidize the vicinal diols of the chitosan backbone into dialdehydes. The degree of oxidation can be controlled by the amount of periodate used. Purify the resulting aldehyde-functionalized chitosan by dialysis against deionized water.

- **Hydrogel Precursor Solutions:** Prepare a sterile aqueous solution of the oxidized chitosan. In a separate sterile container, prepare a solution of **sebacic dihydrazide** in a biocompatible solvent (e.g., a small amount of DMSO, then diluted with water, as it is poorly soluble in pure water). The drug to be encapsulated can be dissolved in either of these precursor solutions, depending on its solubility and stability.
- **Crosslinking and Gelation:** Mix the two precursor solutions. The crosslinking reaction will begin, forming hydrazone bonds between the chitosan's aldehyde groups and the dihydrazide's hydrazide groups. Gelation time can be modulated by adjusting the concentration of the reactants, pH, and temperature.
- **Drug Loading:** For in-situ loading, the therapeutic agent is mixed into one of the precursor solutions before crosslinking. For post-loading, the pre-formed hydrogel can be incubated in a solution containing the drug, allowing it to diffuse into the hydrogel matrix.
- **Characterization:** The resulting hydrogel should be characterized for its swelling behavior, degradation rate, mechanical properties, and drug release profile.



[Click to download full resolution via product page](#)

Chemical crosslinking mechanism via hydrazone bond formation.

Conclusion

Sebacic dihydrazide is a valuable and versatile molecule for researchers, scientists, and drug development professionals. Its well-defined chemical properties, coupled with its ability to form stable crosslinks under mild conditions, make it an ideal candidate for the development of advanced polymer-based materials. From enhancing the mechanical properties of industrial resins to forming the backbone of sophisticated drug delivery hydrogels, the applications of **sebacic dihydrazide** continue to expand. The protocols and data presented in this guide offer a foundational resource for harnessing the potential of this important chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. orgsyn.org [orgsyn.org]
- 3. researchgate.net [researchgate.net]
- 4. Sebacic dihydrazide | 925-83-7 | lookchem [lookchem.com]
- 5. echemi.com [echemi.com]
- 6. SEBACIC DIHYDRAZIDE synthesis - chemicalbook [chemicalbook.com]
- 7. Preparation of Chitosan-based Injectable Hydrogels and Its Application in 3D Cell Culture - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Sebacic Dihydrazide: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147458#sebacic-dihydrazide-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com